

C.I. Acid Black 94 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B15553249

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C.I. Acid Black 94: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and structure of **C.I. Acid Black 94**, a trisazo dye with applications in various industrial and scientific fields.

Chemical Identity and Structure

C.I. Acid Black 94, with the Colour Index number 30336, is a complex trisazo dye. Its chemical structure is characterized by the presence of three azo groups (-N=N-) connecting multiple aromatic moieties.

Chemical Structure Diagram

Caption: Chemical structure of **C.I. Acid Black 94**.

Physicochemical Properties

A summary of the key physicochemical properties of **C.I. Acid Black 94** is presented in the table below.

Property	Value	Reference
CI Name	C.I. Acid Black 94	[1]
CI Number	30336	[1]
CAS Number	6358-80-1	[1]
Molecular Formula	C41H29N8Na3O11S3	[1]
Molecular Weight	974.88 g/mol	[1]
Appearance	Blue-black powder	[1]
Solubility	Soluble in water	[1]
InChI Key	InChI=1S/C41H32N8O11S3.3 Na/c1-23-4-2-3-5-32(23)43-34- 22-30(50)16-19-33(34)47-44- 27-10-6-24(7-11-27)25-8-12- 28(13-9-25)45-48-39- 35(62(55,56)57)20-26-21- 36(63(58,59)60)40(41(51)37(2 6)38(39)42)49-46-29-14-17- 31(18-15-29)61(52,53)54;;;/h2- 22,43,50-51H,42H2,1H3, (H,52,53,54)(H,55,56,57) (H,58,59,60);;;/q;3*+1/p-3	[2]
SMILES	Cc1cccc1Nc1cc(O)ccc1N=Nc 1ccc(-c2ccc(N=Nc3c(S(=O) (=O)[O-])cc4cc(S(=O)(=O) [O-])c(N=Nc5ccc(S(=O)(=O) [O-])cc5)c(O)c4c3N)cc2)cc1. [Na+].[Na+].[Na+]	[3]

Experimental Protocols

Synthesis of C.I. Acid Black 94

The manufacturing process for **C.I. Acid Black 94** involves a multi-step diazotization and coupling reaction.[1] A detailed, generalized laboratory-scale synthesis protocol based on the known industrial process is provided below.

Materials:

- 4-(4-Aminophenyl)benzenamine
- 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid
- 2-Aminobenzenesulfonic acid
- 3-(O-toluidino)phenol
- Sodium nitrite
- Hydrochloric acid
- Sodium hydroxide
- Sodium carbonate
- Ice

Procedure:

- Tetra-azotization of 4-(4-Aminophenyl)benzenamine:
 - Dissolve 4-(4-Aminophenyl)benzenamine in dilute hydrochloric acid.
 - Cool the solution to 0-5°C in an ice bath.
 - Slowly add a solution of sodium nitrite while maintaining the temperature below 5°C to form the tetra-azotized intermediate.
- First Coupling:
 - Prepare a solution of 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid in an acidic aqueous medium.

- Slowly add the tetra-azotized solution from step 1 to the solution of the coupling component, maintaining a low temperature and acidic pH.
- Diazotization of 2-Aminobenzenesulfonic acid:
 - In a separate vessel, dissolve 2-Aminobenzenesulfonic acid in a dilute alkaline solution.
 - Cool to 0-5°C and add sodium nitrite solution to perform the diazotization.
- Second Coupling:
 - Adjust the pH of the product from step 2 to alkaline conditions using sodium hydroxide.
 - Slowly add the diazonium salt solution from step 3 to the reaction mixture, maintaining alkaline conditions and a low temperature.
- Third Coupling:
 - Prepare a solution of 3-(O-toluidino)phenol in an alkaline medium.
 - Add this solution to the product of the second coupling reaction under alkaline conditions to yield **C.I. Acid Black 94**.
- Isolation and Purification:
 - The dye is typically salted out from the reaction mixture using sodium chloride.
 - The precipitate is filtered, washed with a brine solution, and dried.

Caption: Synthesis workflow for **C.I. Acid Black 94**.

Spectroscopic Characterization

A general protocol for the spectroscopic characterization of **C.I. Acid Black 94** using UV-Visible spectrophotometry is outlined below.

Materials:

- **C.I. Acid Black 94**

- Distilled or deionized water
- Spectrophotometer grade solvent (e.g., water, methanol)
- Volumetric flasks and pipettes
- Quartz cuvettes

Procedure:

- Preparation of a Stock Solution:
 - Accurately weigh a small amount of **C.I. Acid Black 94** and dissolve it in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of known concentration.
- Preparation of Working Solutions:
 - Prepare a series of dilutions from the stock solution to obtain a range of concentrations suitable for spectroscopic analysis.
- UV-Visible Spectroscopy:
 - Record the UV-Visible absorption spectrum of each working solution over a suitable wavelength range (e.g., 200-800 nm) using a spectrophotometer.
 - Use the pure solvent as a blank.
 - Identify the wavelength of maximum absorbance (λ_{max}).
- Quantitative Analysis (Optional):
 - Construct a calibration curve by plotting the absorbance at λ_{max} against the concentration of the working solutions.
 - The molar absorptivity (ϵ) can be calculated from the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, b is the path length of the cuvette, and c is the molar concentration.

High-Performance Liquid Chromatography (HPLC)

Analysis

A general HPLC method for the analysis of acid dyes like **C.I. Acid Black 94** is described below. This method can be used for purity assessment and quantification.

Instrumentation:

- HPLC system with a pump, autosampler, column oven, and a diode-array detector (DAD) or a UV-Vis detector.
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).

Mobile Phase:

- A gradient of two solvents is typically used:
 - Solvent A: Aqueous buffer (e.g., ammonium acetate or phosphate buffer)
 - Solvent B: Organic solvent (e.g., acetonitrile or methanol)

Procedure:

- Sample Preparation:
 - Dissolve a known amount of **C.I. Acid Black 94** in the mobile phase or a suitable solvent to a known concentration.
 - Filter the sample solution through a 0.45 μ m syringe filter before injection.
- Chromatographic Conditions:
 - Set the column temperature (e.g., 30°C).
 - Set the flow rate (e.g., 1.0 mL/min).
 - Set the injection volume (e.g., 10 μ L).

- Set the detector wavelength to the λ_{max} of the dye.
- Run a gradient elution program, for example, starting with a high percentage of Solvent A and gradually increasing the percentage of Solvent B to elute the dye and any impurities.
- Data Analysis:
 - Identify the peak corresponding to **C.I. Acid Black 94** based on its retention time.
 - The purity can be estimated from the peak area percentage.
 - Quantification can be performed using a calibration curve prepared from standard solutions of known concentrations.

Caption: Analytical workflow for **C.I. Acid Black 94**.

Applications

C.I. Acid Black 94 is primarily used as a dye for various substrates. Its applications extend to biological and research settings.

- Industrial Dyeing: It is used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.^[1] It is also utilized in the coloring of leather.^[1]
- Biological Staining: In biological research, dyes are crucial for observing and analyzing cellular structures, tracking biomolecules, and evaluating cell functions.^[3]
- Research Chemical: It is used as a research chemical, although specific applications in drug development are not well-documented.^[2]

Safety Information

For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions include:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials.

This technical guide provides a summary of the available information on **C.I. Acid Black 94**. For specific experimental applications, further validation and optimization of the described protocols are recommended.

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